Revolutionizing Research: Tracking Experimental Data with Obsidian and Dataview

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Compound of Interest	
Compound Name:	obsidian
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For researchers, scientists, and drug development professionals, maintaining a meticulous and easily accessible record of experimental data is paramount. Traditional paper notebooks or scattered digital files often fall short in providing the dynamic, interconnected, and queryable system needed for modern research. This document outlines a robust protocol for leveraging **Obsidian**, a powerful knowledge base application, and its Dataview plugin to create a comprehensive and efficient system for tracking experimental data. This approach not only ensures data integrity and organization but also enhances the ability to query, summarize, and visualize experimental outcomes.

Setting Up Your Digital Laboratory Notebook

The foundation of this system is a well-structured **Obsidian** vault. **Obsidian** is a note-taking application that stores your notes as local Markdown files, ensuring you always own and control your data.[1]

Protocol for Initial Setup:

- Install **Obsidian**: Download and install **Obsidian** from the official website.

- Create a New Vault: A vault is a folder on your local file system where **Obsidian** will store all your notes and associated files. Create a new vault and name it appropriately (e.g., "Malaria_Drug_Discovery_Lab_Book").

Tech Support

- Establish a Folder Structure: A logical folder structure is crucial for organization.[2] A recommended structure includes:

  - 00_Templates: To store note templates for experiments, protocols, and meetings.

  - 01_Projects: Top-level folders for each research project.

  - 02_Experiments: Within each project folder, a dedicated space for individual experiment notes.

  - 03_Protocols: A central repository for all standard operating procedures (SOPs).

  - 04_Data: For raw data files, images, and other attachments.

  - 05_Literature: Notes and summaries from research papers.

  - 06_Dashboards: Notes that contain Dataview queries to summarize and display data.

- Install Essential Plugins: Navigate to Settings > Community Plugins and install the following:

  - Dataview: This is the core plugin that allows you to query your notes like a database.[3][4]

  - Templater: This plugin enables the creation of dynamic and pre-populated note templates.[5][6]

Standardizing Data Capture with Templates

Consistency in data entry is key to effective data tracking. The Templater plugin allows you to create detailed templates for your experimental notes, ensuring that all necessary metadata is captured in a uniform format.[5][7]

Protocol for Creating an Experiment Template:

- Create a new note in your 00_Templates folder and name it "Experiment_Template".

- Paste the following into the note. This template uses YAML frontmatter (the section between the ---) to define key-value pairs of metadata.[7]

- Configure Templater: Go to Settings > Templater and set the "Template folder location" to your 00_Templates folder.

Now, when you create a new note for an experiment, you can use the Templater hotkey to insert this template, which will automatically populate the creation date and provide fields for essential experimental details.

Data Presentation: Summarizing Quantitative Data with Dataview

The true power of this system comes from the ability to query the metadata you've diligently collected in your experimental notes. Dataview allows you to create dynamic tables that summarize your quantitative data, providing a clear overview of your results.[3][4][7]

Protocol for Creating a Data Summary Table:

- Create a new note in your 06_Dashboards folder and name it "Malaria Project Dashboard".

- To generate a table summarizing the results of all completed experiments for a specific project, you can use the following Dataview query:

This query will search all notes in the "02_Experiments" folder, filter for those related to the "Malaria Drug Discovery" project with a "completed" status, and display the specified metadata fields in a table.

Example Data Summary Table:

Experiment ID	Compound	Concentration (µM)	% Inhibition	IC50 (nM)
20251215-01	Compound-A	10	95.2	50
20251216-01	Compound-B	10	88.7	120
20251217-01	Compound-A	5	75.4	50

Experimental Protocols: Detailed Methodologies

Maintaining a central repository of detailed experimental protocols is crucial for reproducibility. In **Obsidian**, you can create a dedicated note for each protocol and link to it from your experimental notes.

Protocol for Managing Experimental Protocols:

- For each standard protocol, create a new note in the 03_Protocols folder.

- Give the note a descriptive title (e.g., "Cell Viability Assay Protocol").

- Write out the detailed methodology, including materials, step-by-step instructions, and any necessary calculations.

- In your experiment template, you can create a link to the relevant protocol note. This ensures that every experiment is clearly associated with the methodology used.

Mandatory Visualization: Diagrams with Graphviz

Visual representations of signaling pathways, experimental workflows, and logical relationships are essential for communication and understanding in research. Graphviz is a powerful tool for creating these diagrams using the DOT language.
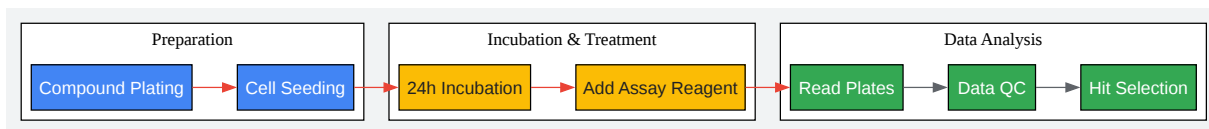
Signaling Pathway: MAPK/ERK Pathway
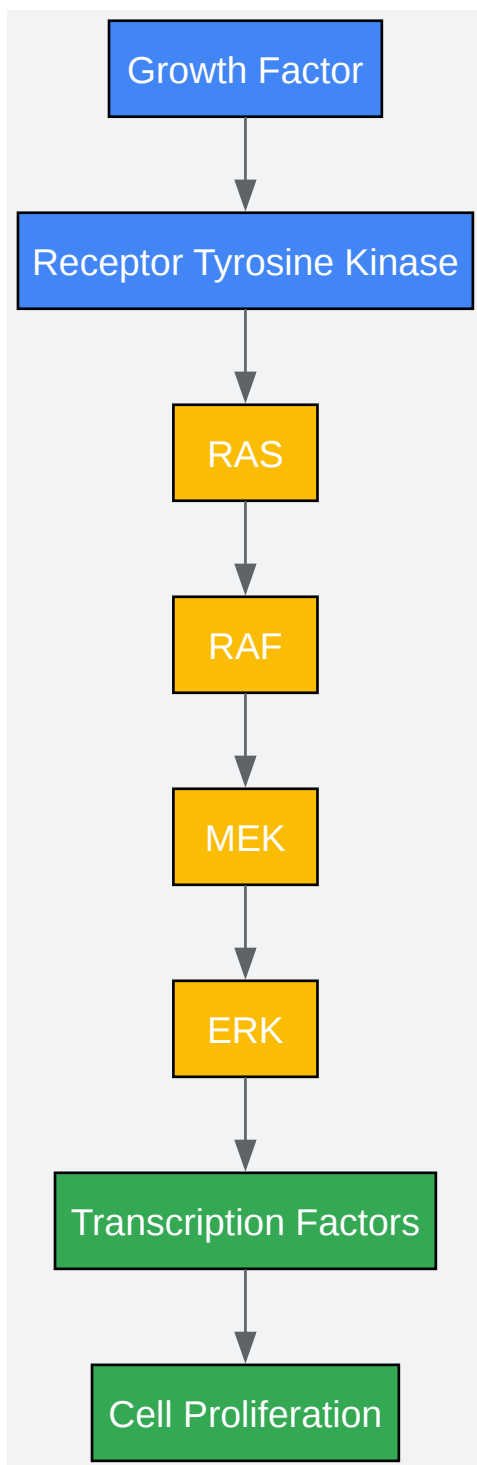
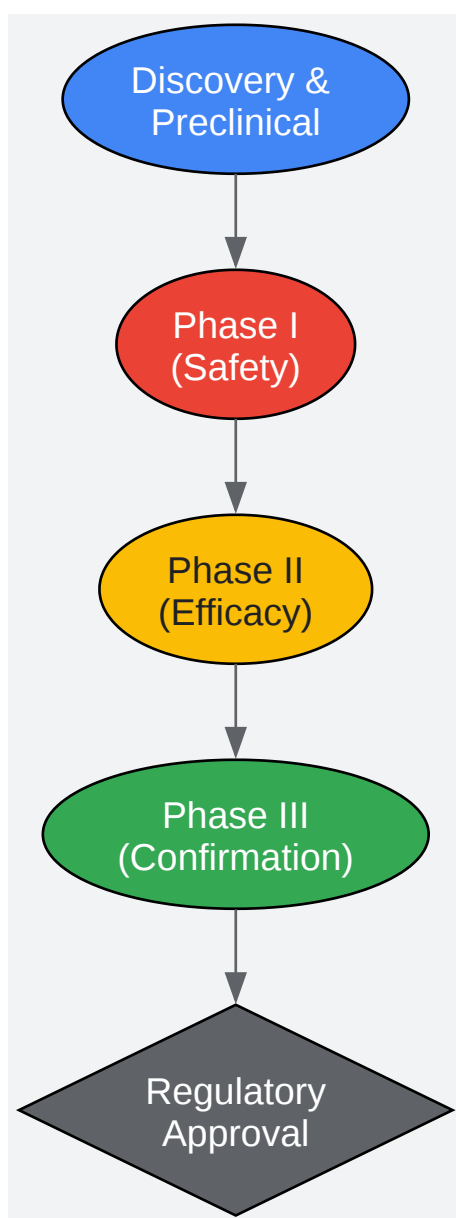Click to download full resolution via product page

MAPK/ERK Signaling Pathway

Experimental Workflow: High-Throughput Screening

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Logical Relationship: Drug Development Phases

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Phases of Drug Development

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